Application Notes and Protocols for Mn007 in Cell Culture Infection Models

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Compound of Interest

Compound Name:	*Mn007*
Cat. No.:	*B12366357*

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Introduction

Mn007, also known as Mannan 007, is a novel small molecule inhibitor of bacterial deoxyribonucleases (DNases). It exhibits a unique mechanism of action, forming molecular aggregates that specifically inhibit DNases requiring divalent metal ions for their activity. This inhibitory action has been demonstrated against DNases secreted by pathogenic bacteria such as Streptococcus pyogenes, the causative agent of streptococcal toxic shock syndrome (STSS). Notably, **Mn007** has been shown to be non-toxic to mammalian cells, making it a promising candidate for therapeutic development against bacterial infections.

S. pyogenes secretes DNases as a key virulence factor to evade the host's innate immune system. A primary defense mechanism of neutrophils, a type of white blood cell, is the formation of Neutrophil Extracellular Traps (NETs). NETs are web-like structures composed of DNA, histones, and granular proteins that trap and kill bacteria. By degrading the DNA backbone of NETs, bacterial DNases dismantle these traps, allowing the bacteria to escape and proliferate. **Mn007**, by inhibiting these DNases, protects the integrity of NETs, thereby enhancing the host's ability to control the infection.

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These application notes provide a comprehensive guide for the utilization of **Mn007** in in vitro cell culture infection models to study its efficacy against bacterial pathogens.

Mechanism of Action of **Mn007**

Mn007 functions through a novel mechanism of molecular aggregation. Individual molecules of **Mn007** self-assemble into aggregates, and it is these aggregates that possess the inhibitory activity against bacterial DNases. This is a departure from the typical one-to-one binding of inhibitors to enzyme active sites. The aggregates of **Mn007** specifically target and inhibit DNases that are dependent on divalent metal ions.

In the context of a bacterial infection, particularly with Streptococcus pyogenes, the mechanism can be summarized as follows:

- S. pyogenes secretes DNases into the extracellular space.
- Neutrophils, upon encountering the bacteria, release NETs to trap and kill them.
- The secreted bacterial DNases degrade the DNA scaffold of the NETs, allowing the bacteria to evade this immune defense.
- When **Mn007** is present, its aggregates inhibit the bacterial DNases.
- With the DNases inhibited, the NETs remain intact and effectively trap and neutralize the bacteria.

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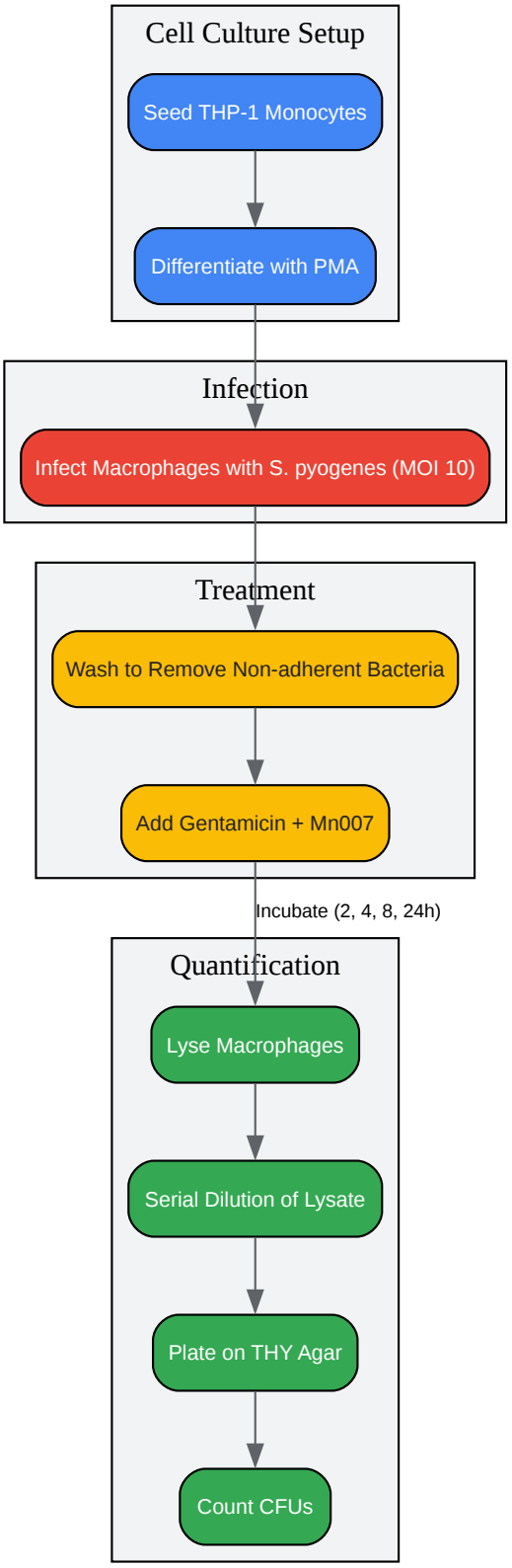

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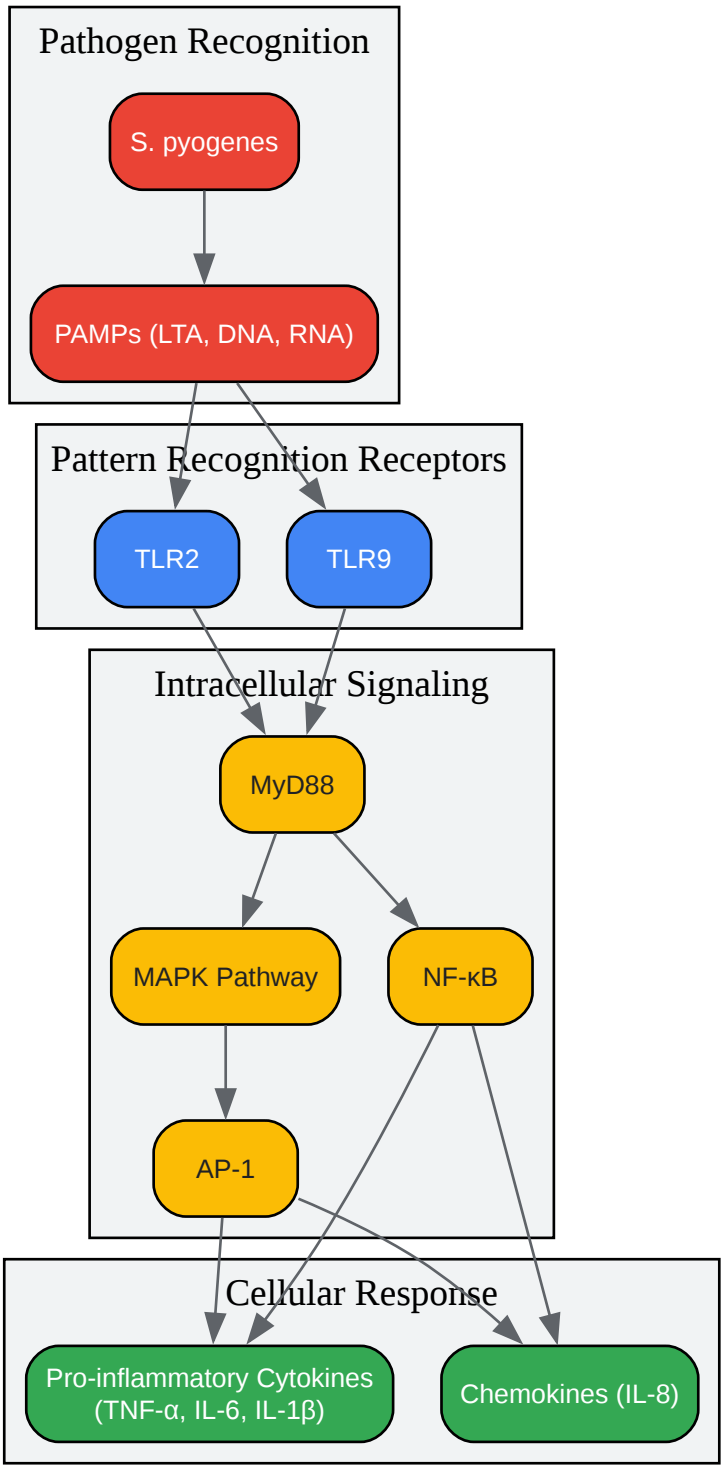

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